

"Diethylene glycol monobutyl ether acetate"

CAS number 124-17-4

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Compound of Interest

Compound Name: *Diethylene glycol monobutyl ether acetate*

Cat. No.: *B1668119*

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An In-depth Technical Guide to **Diethylene Glycol Monobutyl Ether Acetate** (CAS No. 124-17-4)

Abstract

Diethylene glycol monobutyl ether acetate (DGBEA), identified by CAS number 124-17-4, is a high-performance, slow-evaporating glycol ether ester solvent. Its unique molecular structure, incorporating ether and ester functionalities, imparts a favorable balance of volatility, solvency, and water solubility, making it a critical component in a multitude of advanced formulations. This guide provides a comprehensive technical overview of DGBEA, detailing its physicochemical properties, synthesis, mechanisms of action, and key applications. Furthermore, it outlines standardized analytical methodologies for its quantification and provides essential safety, toxicological, and handling protocols to ensure its safe and effective utilization in research and development environments.

Core Physicochemical Properties

DGBEA is a clear, colorless liquid characterized by a faint, mild, and pleasant ester-like odor.^[1] Its high boiling point and low vapor pressure are central to its utility as a slow-evaporating solvent, which is crucial for applications requiring extended drying times and superior film formation. A summary of its key physical and chemical properties is presented below.

Table 1: Physicochemical Data for **Diethylene Glycol Monobutyl Ether Acetate**

Property	Value	Source(s)
Identifiers		
IUPAC Name	2-(2-butoxyethoxy)ethyl acetate	[1][2]
Synonyms	Butyl CARBITOL™ Acetate, Butyl diglycol acetate, DGBA	[1][2]
CAS Number	124-17-4	[1][2][3]
EC Number	204-685-9	[3][4]
Linear Formula	$\text{CH}_3\text{COOCH}_2\text{CH}_2\text{OCH}_2\text{CH}_2\text{O}(\text{CH}_2)_3\text{CH}_3$	[3]
General Properties		
Molecular Formula	$\text{C}_{10}\text{H}_{20}\text{O}_4$	[5]
Molecular Weight	204.26 g/mol	[1][3]
Physical Form	Clear, colorless liquid	[1][5]
Odor	Mild, pleasant, ester-like	[1]
Thermal Properties		
Boiling Point	245-247 °C	[3][5]
Melting Point	-32 °C	[5]
Flash Point	105 °C (Closed Cup)	[3][5]
Autoignition Temp.	290 °C	[5]
Physical Properties		
Density	0.977 - 0.985 g/mL at 20°C	[3][6]
Vapor Pressure	5.3 Pa at 20°C	[5]
Vapor Density	7.0 (Air = 1)	[1][5]
Solubility in Water	6.5 g/100 mL at 20°C (Slightly soluble)	[5]

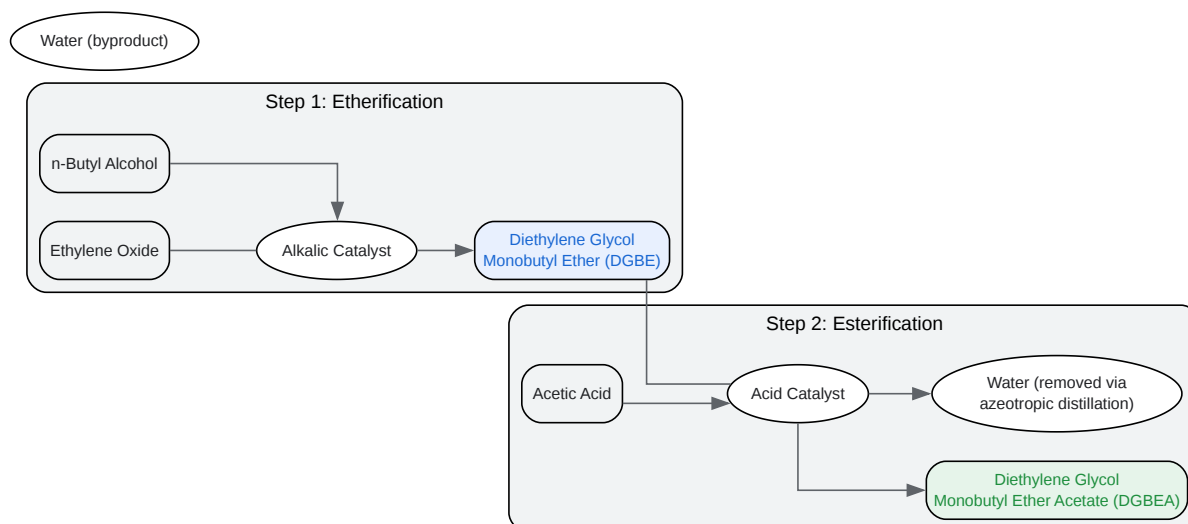
Miscibility	Miscible with most organic solvents	
logP (Octanol/Water)	2.9	[1] [5]
Evaporation Rate	0.002 (n-Butyl Acetate = 1)	[7]
Viscosity	3.2 cP at 25°C	[7]

Synthesis and Manufacturing Process

The industrial production of DGBEA is typically a two-step process. The methodology is designed to first create the ether intermediate, which is then esterified to yield the final product.

- **Etherification:** The process begins with the reaction of ethylene oxide and anhydrous n-butyl alcohol. This reaction, often catalyzed by an alkali, produces diethylene glycol monobutyl ether (DGBE).
- **Esterification:** The resulting DGBE is then reacted with acetic acid. This is a classic esterification reaction where the hydroxyl group of the ether reacts with the carboxylic acid to form the ester (DGBEA) and water as a byproduct. To drive this equilibrium reaction to completion, an azeotropic agent and an acid catalyst (such as p-toluenesulfonic acid) are often employed to continuously remove the water formed during the reaction.[\[8\]](#)

The overall synthesis pathway can be visualized as follows:



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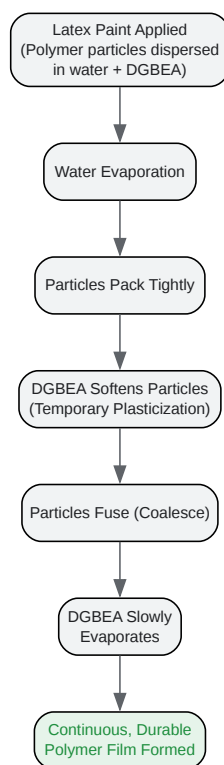
Caption: Industrial synthesis pathway for DGBEA.

Mechanism of Action in Formulations

DGBEA's efficacy stems from its amphiphilic molecular structure, which contains a non-polar butyl group, polar ether linkages, and a polar ester group. This combination underpins its broad solvency and its critical function as a coalescing agent.

- **Broad Solvency:** The molecule's structure allows it to effectively dissolve a wide spectrum of materials, including numerous natural and synthetic resins, oils, dyes, waxes, and fats. This makes it an excellent choice for creating homogenous solutions in complex formulations like printing inks and high-performance coatings.^[2]
- **Coalescence in Latex Coatings:** In water-based (latex) paints, polymer particles are dispersed in water. After application, as water evaporates, these particles must fuse into a continuous, uniform film. DGBEA acts as a coalescent, a temporary plasticizer for the polymer particles.^[9] Its slow evaporation rate is key; it remains in the film long after the water has gone, reducing the minimum film formation temperature (MFFT) and allowing the polymer particles to soften and merge effectively. This process is essential for developing the

coating's final properties, such as durability, gloss, and scrub resistance, especially under adverse conditions of low temperature or high humidity.



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Caption: Coalescence workflow in water-based latex coatings.

Key Applications in Research and Industry

DGBEA's balance of properties makes it a versatile and high-value solvent across several sectors.

- **Paints and Coatings:** It serves as a high-boiling, slow-evaporating solvent and leveling agent, improving the flow and gloss of finishes. It is widely used as a coalescing agent in waterborne industrial coatings and latex paints, including those formulated for low volatile organic compound (VOC) content.[9][10] Its use is prevalent in high-grade paints for automotive, aerospace, and appliance applications.[2]
- **Printing Inks:** The slow evaporation rate is highly valued in the formulation of specialty printing inks, particularly for screen printing, and in pastes for ballpoint pens.[9][10]

- **Cleaning Formulations:** It is an effective solvent in industrial and household cleaning fluids. [10] In the electronics industry, it is used in cleaning agents to safely remove flux residues, oils, and other contaminants from sensitive components without causing damage.[2]
- **Other Industrial Uses:** DGBEA is also employed as a solvent for dyes in wood stains and furniture polishes, as a plasticizer, and as a selective solvent for the separation of alcohols and ketones via distillation.[7]

Analytical Methodologies

For researchers and quality control professionals, accurate quantification of DGBEA is essential. The standard and most widely accepted method is gas chromatography.

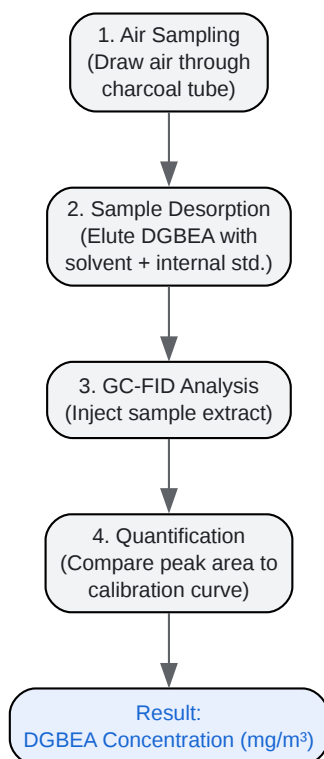
Protocol: Determination of DGBEA in Workplace Air

This protocol is based on established methods for analyzing glycol ethers in air samples.[1][11][12][13]

1. **Principle:** Airborne DGBEA is captured by drawing a known volume of air through a solid sorbent tube. The collected analyte is then chemically desorbed and quantified using a gas chromatograph equipped with a flame ionization detector (GC-FID).[11][12][13]
2. **Materials and Equipment:**
 - Sampling Pump (calibrated, flow rate ~0.2 L/min)
 - Sorbent Tubes: Activated charcoal tubes (e.g., 100/50 mg sections) are commonly used.[11][14]
 - Gas Chromatograph with FID
 - Appropriate GC Column (e.g., capillary column suitable for polar compounds)
 - Desorption Solvent: A mixture of dichloromethane and methanol is effective.[12][13] An internal standard (e.g., 1-hexanol) should be included for improved accuracy.[12][13]
 - DGBEA standard, ≥98% purity

- General laboratory glassware

3. Experimental Workflow:



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Caption: Workflow for DGBEA analysis by GC-FID.

4. Step-by-Step Methodology:

- Sampling:
 - Break the ends of a charcoal sorbent tube immediately before sampling.
 - Connect the tube to a calibrated personal sampling pump, ensuring the airflow is directed towards the larger sorbent section first.
 - Draw air through the tube at a calibrated flow rate of approximately 0.2 L/min for a recommended total sample volume of 10-40 L.[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - After sampling, cap the tubes and record the total volume of air sampled.
- Sample Preparation (Desorption):

- Carefully transfer the front and back sections of the charcoal into separate, labeled vials.
- Pipette a precise volume of the desorption solvent (containing the internal standard) into each vial.
- Seal the vials and agitate for at least 30 minutes to ensure complete desorption of the analyte.
- GC-FID Analysis:
 - Prepare a series of calibration standards by diluting the pure DGBEA stock solution with the desorption solvent.
 - Set up the GC-FID with appropriate parameters for the separation of DGBEA (e.g., inlet temperature, oven temperature program, detector temperature).
 - Inject the calibration standards to generate a calibration curve.
 - Inject an aliquot of the desorbed sample solution into the GC.
- Quantification:
 - Identify the DGBEA peak in the chromatogram based on its retention time.
 - Calculate the ratio of the DGBEA peak area to the internal standard peak area.
 - Determine the mass of DGBEA in the sample by comparing this ratio to the calibration curve.
 - Calculate the concentration of DGBEA in the air sample (in mg/m³) by dividing the mass by the total volume of air sampled.

Safety, Toxicology, and Handling

While DGBEA has a relatively low acute toxicity profile, proper handling procedures are essential to minimize exposure and ensure laboratory safety.

Table 2: Summary of Toxicological and Safety Information

Aspect	Description	Source(s)
GHS Classification	Causes eye irritation (H320). Harmful to aquatic life (H402). Not classified for most other acute or chronic hazards under GHS.	[15]
Routes of Exposure	Inhalation, Dermal, Ingestion.	[6][16]
Acute Effects	Mildly irritating to the eyes and skin. Prolonged breathing of vapor may cause irritation.	[5][6]
Chronic Effects	The substance defats the skin, which may lead to dryness or cracking with repeated exposure. Kidney damage has been noted in animal studies following repeated skin contact.	[5][6]
Metabolism	Glycol ethers are primarily metabolized via alcohol dehydrogenase to form alkoxyacetic acids.	[16]
Environmental Fate	Readily biodegradable. Classified as harmful to aquatic organisms. Should not be allowed to enter the environment.	[5][7][17]

Standard Handling and Storage Protocol

- Engineering Controls: Always use DGBEA in a well-ventilated area. Local exhaust ventilation is recommended to keep airborne concentrations as low as possible.[5][15][17]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[6][15]
- Skin Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[5][6]
- Respiratory Protection: If ventilation is inadequate or if there is a risk of exceeding exposure limits, use a suitable multi-purpose combination respirator cartridge.[3][17]
- Handling: Avoid contact with skin and eyes.[15] Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[5][15] Keep away from heat, sparks, and open flames.[15]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[4] Store separately from strong oxidants, as it can react with them.[4][5] The substance may form explosive peroxides; it is advisable to check for peroxides before distillation if the material has been stored for an extended period.[5]

Conclusion

Diethylene glycol monobutyl ether acetate is a high-value solvent whose utility is defined by its strong solvency, low volatility, and excellent performance as a coalescing agent. These attributes have made it an indispensable component in the formulation of high-performance coatings, inks, and cleaners. For researchers and scientists, a thorough understanding of its physicochemical properties, analytical methods, and safety protocols is paramount for leveraging its benefits while ensuring a safe operational environment. Its continued application in developing advanced materials, particularly in low-VOC formulations, underscores its importance in modern chemical science and industry.

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